

C.I. Direct Violet 66 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Direct violet 66

Cat. No.: B14781839

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C.I. Direct Violet 66: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

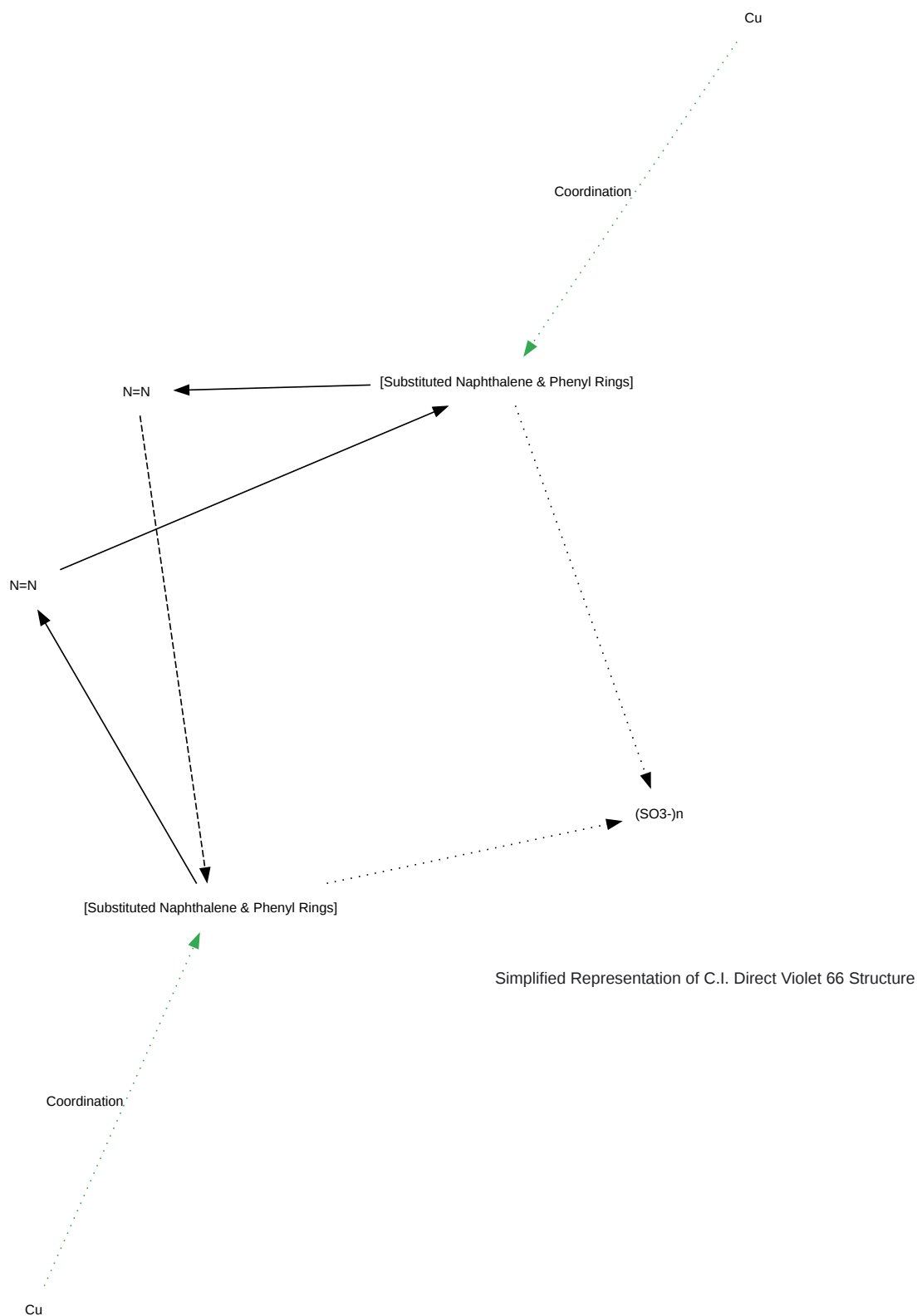
Introduction

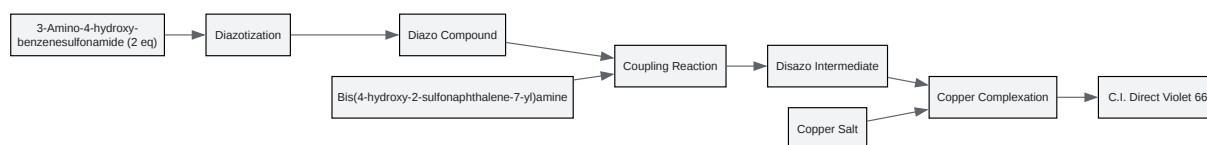
C.I. Direct Violet 66 is a disazo direct dye that finds applications in the textile and paper industries.[1] Its molecular structure features a complex aromatic system with multiple sulfonic acid groups, which confer water solubility, and a copper complex that contributes to its color and fastness properties.[2][3] This technical guide provides a detailed overview of the chemical structure, properties, and available technical data for **C.I. Direct Violet 66**, with a focus on information relevant to research and development.

Chemical Structure and Identification

The chemical structure of **C.I. Direct Violet 66** is characterized by two azo linkages connecting substituted naphthalene and phenyl moieties, with two copper atoms complexed within the molecule.

Chemical Structure:





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References

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